

chemical formula and molar mass of urea perchlorate

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Compound of Interest

Compound Name: Urea perchlorate

Cat. No.: B1149769

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An In-depth Technical Guide to Urea Perchlorate

This guide provides a comprehensive overview of **urea perchlorate**, a compound of interest for researchers and scientists in chemistry and materials science. It details the chemical properties, synthesis, and characteristics of this energetic material.

Chemical Identity and Properties

Urea perchlorate is a salt formed from the combination of urea and perchloric acid. It is a crystalline solid with notable energetic properties.

Chemical Formula

The chemical formula for **urea perchlorate** is $\text{CH}_5\text{ClN}_2\text{O}_5$. It can also be represented as an adduct of urea and perchloric acid: $\text{CO}(\text{NH}_2)_2 \cdot \text{HClO}_4$ [1].

Molar Mass

The molar mass of **urea perchlorate** is approximately 160.51 g/mol [2].

Physical and Chemical Properties

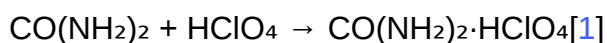
A summary of the key quantitative data for **urea perchlorate** is presented in the table below.

Property	Value	Reference
Molecular Formula	CH ₅ ClN ₂ O ₅	[2]
Molar Mass	160.51 g/mol	[2]
Appearance	Sheet-shaped crystallite	[1]
Melting Point	83 °C (356 K)	[1]
Key Characteristics	Good chemical stability, strong hygroscopicity	[1]

Synthesis of Urea Perchlorate

There are two primary methods for the synthesis of **urea perchlorate**.

- **Method 1: Direct Reaction** This method involves the gradual addition of urea to a perchloric acid solution[1]. The reaction is a direct acid-base reaction forming the **urea perchlorate** salt.



- **Method 2: Double Displacement Reaction** An alternative route involves the reaction of urea with hydrochloric acid, followed by the addition of sodium perchlorate. The less soluble sodium chloride precipitates out, leaving **urea perchlorate** in the solution[1].

Detailed Experimental Protocol for Synthesis (Method 2)

This protocol is adapted from a known synthetic procedure for producing **urea perchlorate**[3].

Materials:

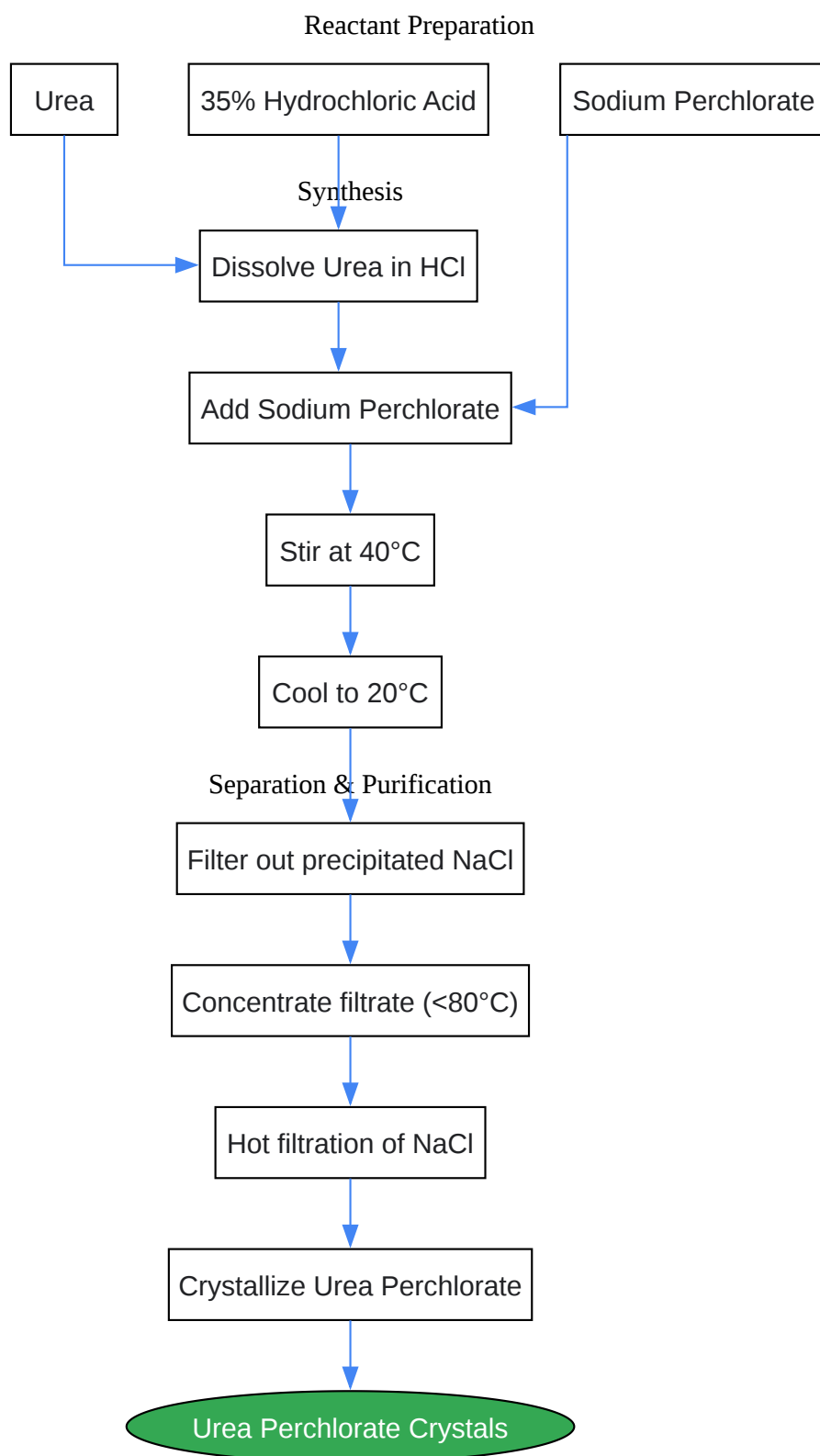
- Urea: 606 g
- 35% Hydrochloric acid: 1040 g
- Sodium perchlorate: 1405 g

Procedure:

- In a suitable reaction vessel, dissolve 606 g of urea in 1040 g of 35% hydrochloric acid with agitation.
- To this solution, add 1405 g of sodium perchlorate.
- Stir the mixture vigorously for 10 minutes at a temperature of 40°C.
- Cool the mixture to 20°C to facilitate the precipitation of sodium chloride.
- Separate the precipitated sodium chloride crystals by filtration. The resulting filtrate will contain approximately 65% **urea perchlorate**, with some dissolved sodium chloride.
- To purify the product, concentrate the filtrate under reduced pressure at a temperature below 80°C.
- Filter the hot solution to remove the majority of the remaining sodium chloride.
- Crystals of **urea perchlorate** can be obtained in high yield by repeating the concentration and cooling steps for the aqueous solution.

Experimental Workflow

The following diagram illustrates the workflow for the synthesis of **urea perchlorate** via the double displacement method.



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Caption: Workflow for the synthesis of **urea perchlorate**.

Applications

Urea perchlorate is primarily utilized as an oxidizer in liquid explosives, including for underwater blasting applications[1]. Its energetic properties make it a subject of interest in the field of energetic materials.

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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com